

# Solvent Violet 13 molecular structure and formula

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Compound of Interest		
Compound Name:	Solvent violet 13	
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# An In-depth Technical Guide to Solvent Violet 13

Introduction

**Solvent Violet 13**, also identified by the Colour Index number 60725, is a synthetic anthraquinone dye known for its vibrant bluish-violet hue.[1] It is a solid substance that is insoluble in water but finds solubility in various organic solvents such as acetone, toluene, and benzene.[1] This property makes it a versatile colorant in numerous industrial applications, including the dyeing of hydrocarbon products, thermoplastics, synthetic resins like polystyrenes, and synthetic fibers.[1] Furthermore, it is utilized in the cosmetics industry for hair and skin care products and even in pyrotechnics for creating violet-colored smoke.[1]

### **Molecular Structure and Chemical Formula**

The chemical identity of **Solvent Violet 13** is well-defined by its molecular structure and formula.

Chemical Formula: C21H15NO3[2]

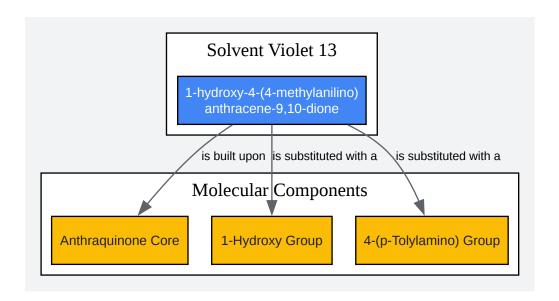
IUPAC Name: 1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione[2][3]

The core of **Solvent Violet 13** is an anthraquinone scaffold. This consists of three fused benzene rings with two ketone groups on the central ring. The characteristic violet color arises



from the specific substituents attached to this core: a hydroxyl (-OH) group at the 1-position and a p-tolylamino (-NH-C $_6$ H $_4$ -CH $_3$ ) group at the 4-position.

Below is a diagram illustrating the logical relationship of the constituent parts of the **Solvent Violet 13** molecule.



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Caption: Logical relationship of the molecular components of Solvent Violet 13.

## **Physicochemical Data**

A summary of the key quantitative data for **Solvent Violet 13** is presented in the table below for ease of reference and comparison.



Property	Value	Reference(s)
Molecular Weight	329.35 g/mol	[2][4]
CAS Registry Number	81-48-1	[2][4]
Appearance	Violet powder	[5]
Melting Point	142-143 °C	[2]
Boiling Point	520.7 °C at 760 mmHg	[2]
Density	1.35 g/cm <sup>3</sup>	[6]
Heat Resistance	260 °C	[6]
Light Fastness	6-7	[6]
Solubility	Insoluble in water; Soluble in benzene, xylene, and N,N-Dimethylformamide.	[4][7]

# **Experimental Protocols: Synthesis**

The manufacturing of **Solvent Violet 13** typically involves the reaction of a substituted anthraquinone with p-toluidine (p-methylaniline).[4][8] Several synthesis routes have been described, with the common principle being the condensation of these two key reactants.

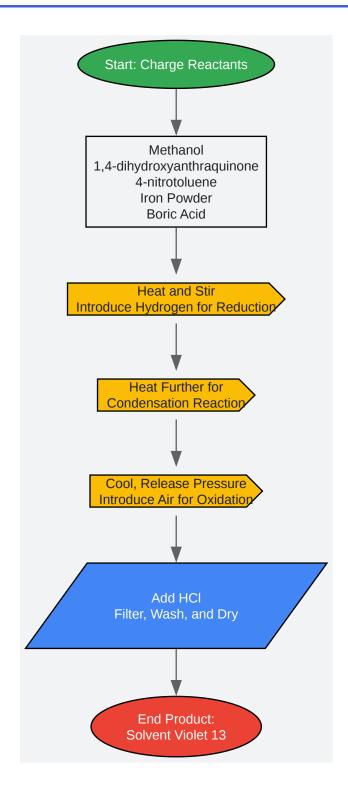
#### General Manufacturing Method:

A common method involves the reaction of 1,4-dihydroxyanthracene-9,10-dione (also known as quinizarin) with p-methylaniline.[4] Variations of this method may use related starting materials such as 1-bromo-4-hydroxyanthraquinone or 1-chloro-4-hydroxyanthracene-9,10-dione, which react with p-methylaniline to yield the final product.[4][8]

#### One-Pot Synthesis Process:

A more recent, environmentally friendlier "one-pot" synthesis method has been developed.[9] [10] This process avoids the direct use of the highly toxic p-toluidine by starting with 4-nitrotoluene. A detailed workflow for such a process is outlined below.





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Caption: Workflow for a one-pot synthesis of **Solvent Violet 13**.

This one-pot method involves the following key steps:



- Charging the Reactor: Methanol, 1,4-dihydroxyanthraquinone, 4-nitrotoluene, iron powder, and boric acid are added to a pressure vessel.[9]
- Hydrogenation: The mixture is heated while stirring, and hydrogen gas is introduced to reduce the 4-nitrotoluene to p-toluidine in situ.[9]
- Condensation: After the reduction is complete, the temperature is increased to facilitate the condensation reaction between the in situ generated p-toluidine and the 1,4dihydroxyanthraquinone.[9]
- Oxidation and Purification: The reaction mixture is then cooled, and air is introduced for oxidation. Finally, hydrochloric acid is added, and the product is isolated through filtration, washing, and drying to yield Solvent Violet 13.[9]

This approach is considered more environmentally friendly as it avoids handling large quantities of p-toluidine and streamlines the production process by reducing intermediate steps.[10]

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